

Boc-Arg-Val-Arg-Arg-AMC product information sheet

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Compound of Interest

Compound Name: *Boc-Arg-Val-Arg-Arg-AMC acetate salt*

Cat. No.: *B12108997*

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Technical Whitepaper: Boc-Arg-Val-Arg-Arg-AMC

Advanced Fluorogenic Substrate for Furin & Proprotein Convertase Characterization

Executive Summary

This technical guide provides a comprehensive operational framework for the utilization of Boc-Arg-Val-Arg-Arg-AMC (Boc-RVRR-AMC). This molecule serves as the industry-standard fluorogenic substrate for Furin (PCSK3) and related proprotein convertases (PCs).

Its critical importance has surged in recent years due to the role of Furin in the proteolytic activation of viral glycoproteins—most notably the SARS-CoV-2 Spike (S) protein—and the maturation of oncogenic precursor proteins. This document moves beyond basic product specifications to offer a self-validating experimental protocol, kinetic analysis strategies, and mechanistic insights required for high-integrity drug discovery and virology research.

Molecular Architecture & Mechanism

Chemical Structure

The substrate consists of a tetrapeptide sequence (Arg-Val-Arg-Arg) capped at the N-terminus by a t-Butyloxycarbonyl (Boc) group and conjugated at the C-terminus to the fluorophore 7-Amino-4-methylcoumarin (AMC).^[1]

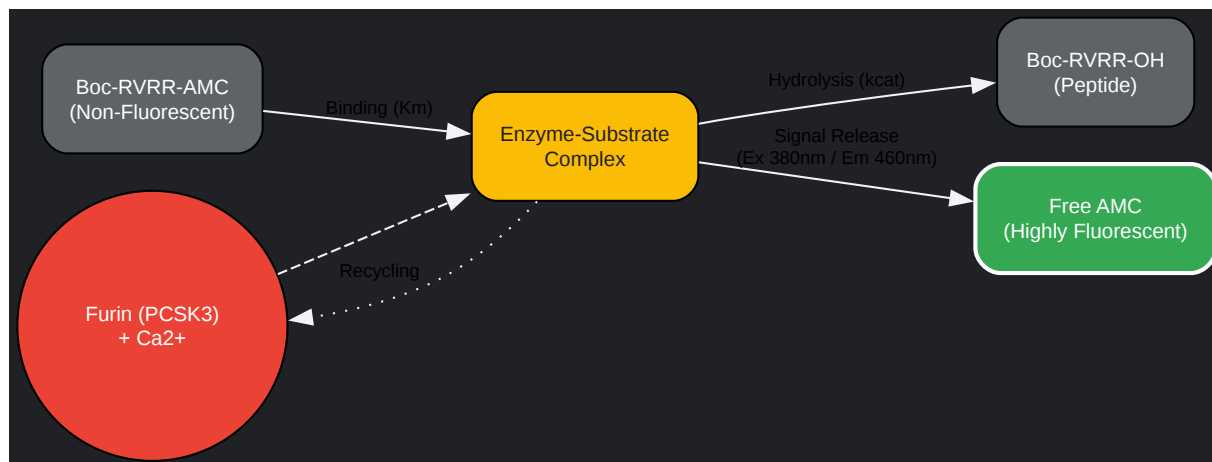
- **Boc Group:** Hydrophobic protecting group. Function: Prevents N-terminal degradation by non-specific aminopeptidases, ensuring signal specificity to endoproteases.
- **RVRR Motif:** The canonical consensus sequence recognized by the catalytic domain of Furin.
- **AMC:** The reporter molecule.

Mechanism of Action

The assay relies on the relief of fluorescence quenching. In its conjugated state (Amide bond linkage), the electron-withdrawing nature of the peptide backbone quenches the fluorescence of the AMC moiety.

Upon hydrolysis of the peptide bond between the C-terminal Arginine and the AMC group by Furin, free AMC is liberated. This restores the electron delocalization required for fluorescence, resulting in a measurable signal shift.

Diagram 1: Enzymatic Cleavage & Signal Generation



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Caption: Kinetic pathway of Boc-RVRR-AMC hydrolysis by Furin. Calcium is an obligate cofactor for the enzyme's structural stability and activity.

Technical Specifications

Parameter	Specification	Notes
Molecular Weight	~727.8 g/mol	Varies slightly by salt form (e.g., Acetate vs. HCl).
Excitation (Ex)	360 – 380 nm	UV/Blue region.
Emission (Em)	440 – 460 nm	Blue fluorescence.
Solubility	DMSO (Stock)	Hydrophobic Boc group limits water solubility. Dilute >1:100 into buffer.
Purity	≥ 95% (HPLC)	Critical to minimize background fluorescence from free AMC contaminants.
Specificity	Furin, PC4, PC5/6, PACE4	Less active against PC2 or PC7 without specific buffer modifications.
Storage	-20°C, Desiccated	Protect from light. Hygroscopic.

Biological Context: Why RVRR Matters

The Furin-Viral Nexus

The R-X-X-R (and specifically R-X-K/R-R) motif is the "master switch" for viral pathogenicity.

- SARS-CoV-2: The insertion of a polybasic cleavage site (PRRA) at the S1/S2 junction of the Spike protein creates a Furin loop.[\[2\]](#)[\[3\]](#) Cleavage at this site primes the virus for membrane fusion.[\[4\]](#)[\[5\]](#)
- Drug Discovery: Inhibitors that block Furin from cleaving Boc-RVRR-AMC in vitro are primary candidates for preventing viral host entry.

Oncology

Furin activates pro-proteins like Matrix Metalloproteinases (MMPs) and Growth Factors (TGF-β). High Furin activity correlates with aggressive tumor metastasis.

Validated Experimental Protocol

Buffer Chemistry (The "Engine Room")

Furin is a calcium-dependent serine endoprotease.^{[6][7]} Standard PBS is insufficient because it lacks calcium and may contain phosphates that precipitate calcium.

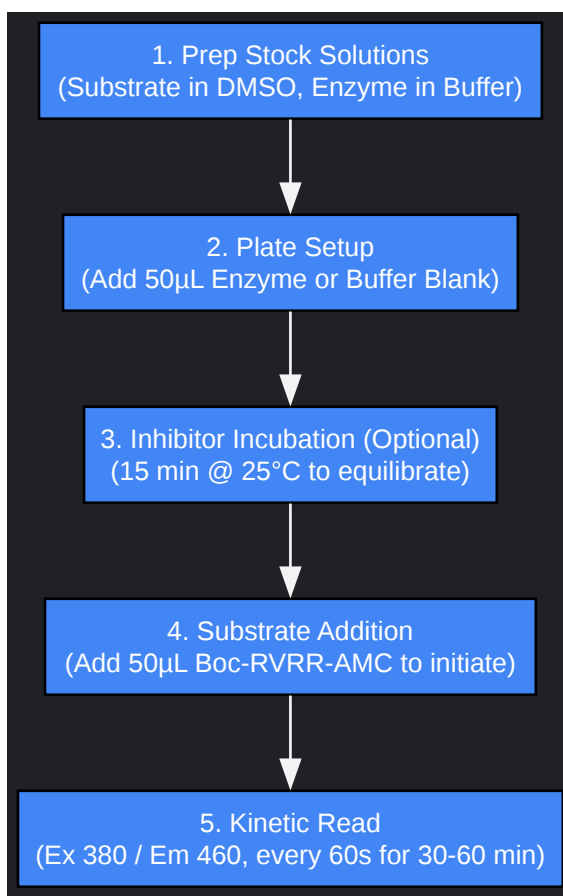
Optimized Assay Buffer:

- 100 mM HEPES, pH 7.5: Maintains physiological pH.
- 1 mM CaCl₂: Critical. Essential for the activation of the Furin catalytic triad.
- 0.5% Triton X-100: Reduces surface tension and prevents enzyme aggregation.
- 1 mM 2-Mercaptoethanol (Optional): Maintains reducing environment if the enzyme prep is sensitive to oxidation.

Assay Workflow

This protocol assumes a 96-well black-walled plate format for top-down reading.

Diagram 2: High-Throughput Assay Workflow



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Caption: Step-by-step microplate protocol. Pre-incubation is vital when testing inhibitors to allow binding equilibrium before substrate competition.

Step-by-Step Procedure

- Substrate Stock: Dissolve Boc-RVRR-AMC in 100% DMSO to 10 mM. Aliquot and freeze.
- Working Solution: Dilute stock to 100 µM in Assay Buffer (Final assay concentration will be 50 µM).
- Enzyme Prep: Dilute Recombinant Human Furin to 2-5 Units/well in Assay Buffer.
- Reaction Initiation:
 - Add 50 µL Enzyme solution to wells.
 - (If screening) Add 1-5 µL test compound. Incubate 15 min.

- Add 50 μ L Substrate Working Solution.[8]
- Measurement: Immediately read fluorescence in kinetic mode at 37°C.

Essential Controls (Self-Validation)

- Negative Control: Buffer + Substrate (No Enzyme). Measures auto-hydrolysis.
- Positive Control: Enzyme + Substrate.
- Specificity Control: Enzyme + Substrate + Decanoyl-RVKR-CMK (a potent, irreversible Furin inhibitor). If signal is not suppressed by this inhibitor, the activity is NOT Furin.

Data Analysis & Troubleshooting

Calculating Activity

Do not use endpoint readings if possible; kinetic velocity (

) is more accurate.

- Plot Relative Fluorescence Units (RFU) vs. Time (min).
- Select the linear portion of the curve (steady state).
- Calculate Slope (RFU/min).
- Convert to Specific Activity using an AMC Standard Curve:

Common Pitfalls

- Inner Filter Effect: At concentrations $>100 \mu\text{M}$, the substrate itself may absorb the excitation light. Keep final concentration near
(approx 20-50 μM).
- DMSO Tolerance: Furin is relatively robust, but keep final DMSO $< 2\%$.
- pH Sensitivity: Fluorescence of free AMC is pH-dependent. It drops significantly below pH 7.0. Ensure buffer is pH 7.5.

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